

JWG-071: A Potent Inhibitor of ERK5 for Cancer Research

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Compound of Interest

Compound Name: JWG-071

Cat. No.: B608267

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction:

JWG-071 is a potent and selective, ATP-competitive inhibitor of Extracellular signal-regulated kinase 5 (ERK5), also known as Big Mitogen-activated Protein Kinase 1 (BMK1). The MEK5/ERK5 signaling pathway is increasingly recognized for its critical role in cancer progression, influencing cell proliferation, survival, invasion, and metastasis.[1][2] Dysregulation of this pathway has been implicated in various malignancies, making ERK5 a compelling target for therapeutic intervention. **JWG-071** offers a valuable tool for investigating the biological functions of ERK5 and evaluating its therapeutic potential in cancer cell lines. Notably, it exhibits improved selectivity for ERK5 over Bromodomain-containing protein 4 (BRD4) compared to previous inhibitors like XMD8-92.[3]

These application notes provide a comprehensive overview of the use of **JWG-071** in cancer cell line research, including its mechanism of action, quantitative data on its activity, and detailed protocols for key experimental assays.

Data Presentation

Biochemical Activity of JWG-071

Target	IC50 (nM)	Assay Type
ERK5	88	Biochemical Kinase Assay
LRRK2	109	Biochemical Kinase Assay

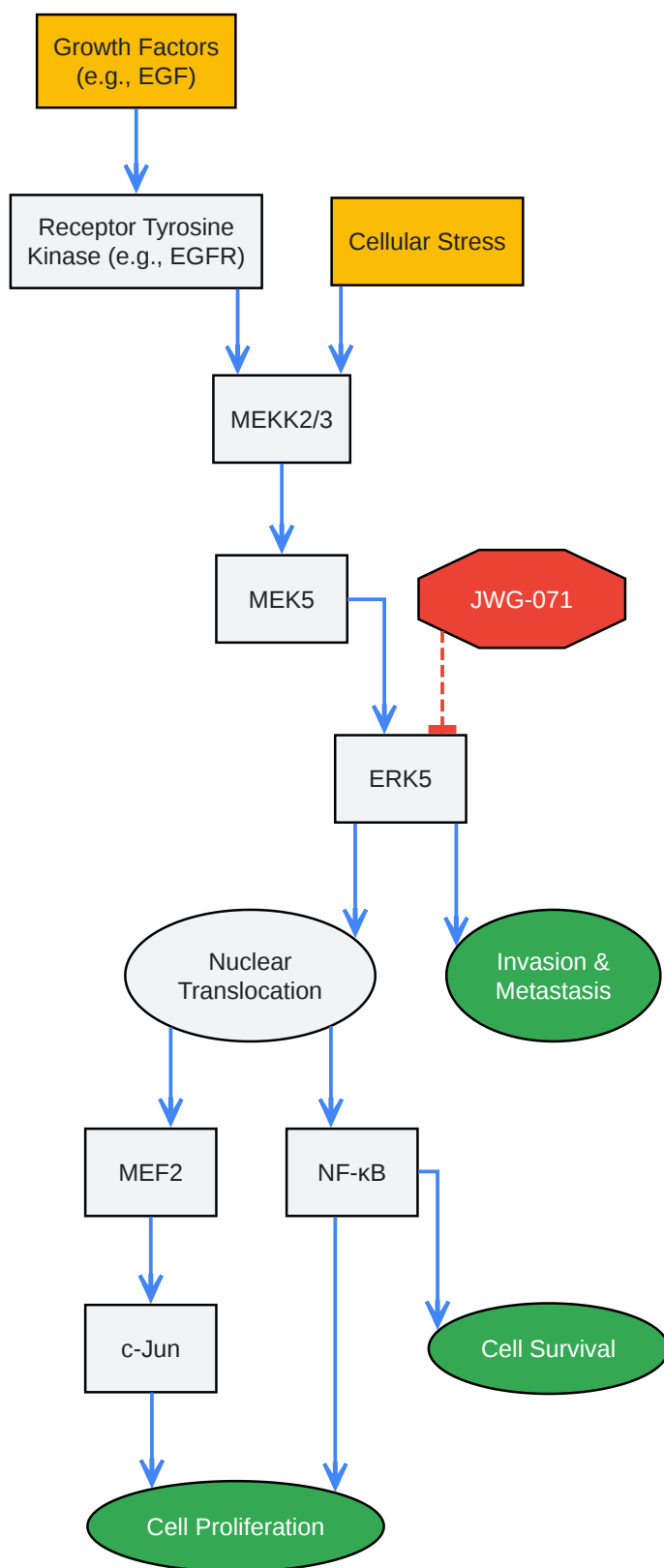
IC50 values represent the concentration of **JWG-071** required to inhibit 50% of the kinase activity in a biochemical assay.[\[4\]](#)

Cellular Activity of JWG-071 in Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 (μM)
Ishikawa	Endometrial Cancer	Cytotoxicity	2-3
AN3CA	Endometrial Cancer	Cytotoxicity	2-3
ARK1	Endometrial Cancer	Cytotoxicity	2-3

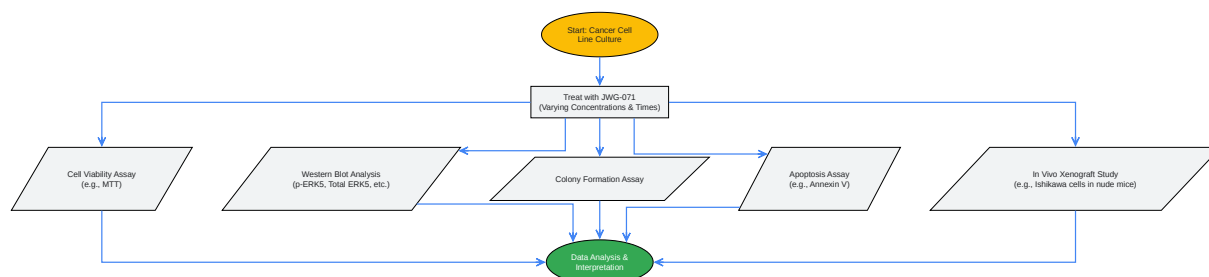
IC50 values represent the concentration of **JWG-071** required to induce 50% cytotoxicity in the indicated cancer cell lines.[\[1\]](#) While **JWG-071** has shown cytotoxic effects in prostate, cervical, neuroblastoma, and glioblastoma cancer cell lines, specific IC50 values are not yet broadly published.[\[1\]](#)

Signaling Pathway and Experimental Workflow Diagrams



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Caption: The MEK5/ERK5 signaling pathway and the inhibitory action of **JWG-071**.



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References

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